

CDC-801 chemotherapy chronic lymphocytic leukemia

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cdc-801

CAS No.: 192819-27-5

Cat. No.: S006987

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Compound CDC-801: Available Information

The table below summarizes the known information about **CDC-801** from the search results:

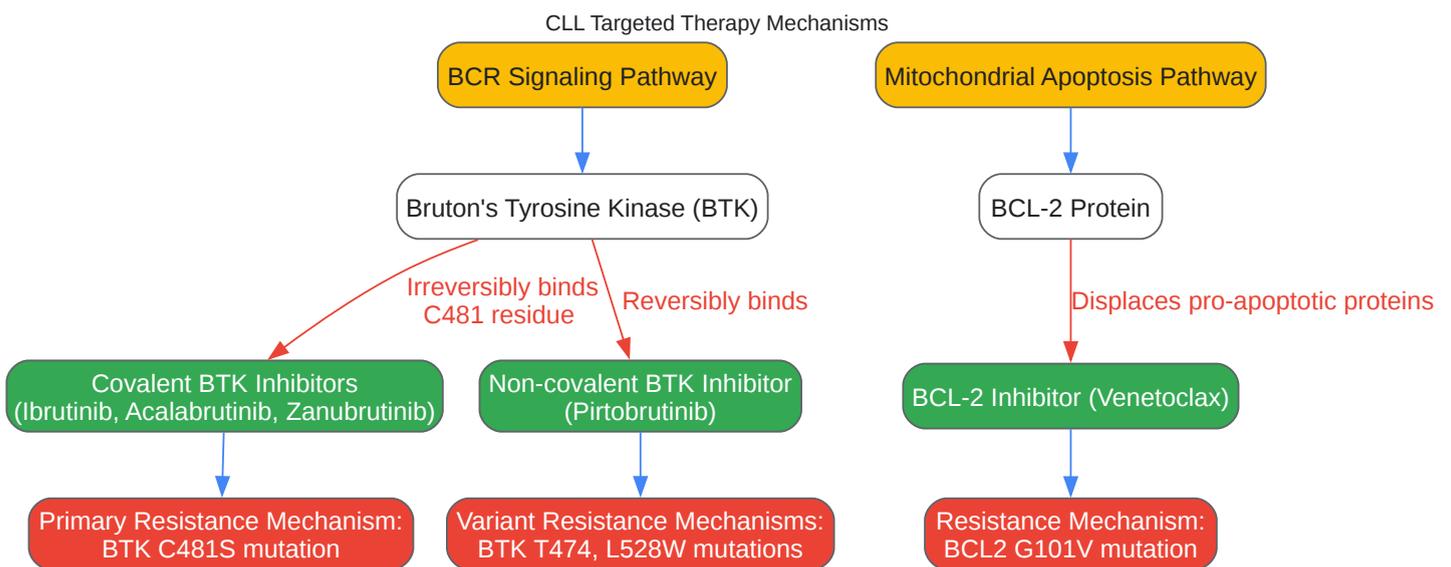
Attribute	Details
Drug Status	Investigational; no approved clinical indications [1].
Associated Clinical Trial	Listed in NCT00006097: "Chemotherapy in Treating Patients With Chronic Lymphocytic Leukemia" [1].
Mechanism of Action	Characterized as a phosphodiesterase 4 (PDE4) inhibitor, targeting PDE4A, PDE4B, and PDE4D isoforms [1].
Chemical Data	Formula: C ₂₃ H ₂₄ N ₂ O ₅ ; Molecular Weight: 408.454 g/mol [1].

The search results contained extensive information on current, established CLL therapies, but none connected these modern treatments to **CDC-801**.

Modern CLL Therapy Context

Since information on **CDC-801** is scarce, the following overview of contemporary CLL targeted therapies may provide valuable context for your research. Current first-line treatments often involve fixed-duration combinations or continuous monotherapies centered on two primary classes of targeted agents [2] [3].

The diagram below illustrates the mechanisms of action for these standard therapies, which disrupt critical survival signals in CLL cells.



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Research Recommendations

Given the lack of specific data on **CDC-801**, here are suggested paths to gather more relevant information for your project:

- **Consult Specialized Databases:** Search deeper in drug development databases such as the NIH Clinical Trials registry (clinicaltrials.gov) using the identifier **NCT00006097**. Pharmaceutical patent databases may also contain early research and chemical synthesis information.

- **Focus on Established Agents:** Consider creating application notes for well-documented CLL therapies like **venetoclax combinations** or **BTK inhibitors**, for which detailed protocols and resistance mechanisms are widely published [2] [4] [5].
- **Investigate the Mechanism:** Explore the potential relevance of **PDE4 inhibition** in the context of CLL and the tumor microenvironment, which could form a theoretical basis for your notes [1].

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References

1. CDC-801: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Chronic Lymphocytic Leukemia: 2025 Update on the ... [pmc.ncbi.nlm.nih.gov]
3. Chronic Lymphocytic Leukemia: 2025 Update on the ... [pubmed.ncbi.nlm.nih.gov]
4. Novel mechanisms of resistance in CLL: variant BTK ... [pubmed.ncbi.nlm.nih.gov]
5. A Review of Resistance Mechanisms to Bruton's Kinase ... [mdpi.com]

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